

Zineb: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Zinc-ethylenedis(dithiocarbamate)

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Introduction

Zineb (zinc ethylenedis(dithiocarbamate)) is a broad-spectrum dithiocarbamate fungicide that has been historically used in agriculture to protect a wide range of crops from fungal diseases. As a polymeric complex of zinc, its unique chemical structure and properties have dictated its efficacy and environmental fate. This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of Zineb, detailed experimental protocols for their determination, and an exploration of its interactions with key cellular signaling pathways. All quantitative data is presented in structured tables for ease of comparison, and logical relationships are visualized using Graphviz diagrams.

Physical and Chemical Properties of Zineb

The physical and chemical characteristics of Zineb are crucial for understanding its behavior, stability, and interaction with biological systems. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Reference
Appearance	Off-white to yellowish powder	[1][2]
Odor	Practically odorless to slight rotten egg odor	[1][3]
Melting Point	Decomposes at 157 °C	[1][4]
Density	Approximately 1.74 g/cm ³ at 20 °C	[1][4]
Vapor Pressure	<7.5 x 10 ⁻⁸ mmHg at 20 °C	[1]
Water Solubility	Approximately 10 mg/L at 25 °C	[1][5]
Octanol-Water Partition Coefficient (log K _{ow})	1.30	[1]

Chemical Identification and Stability

Property	Value	Reference
Chemical Formula	C ₄ H ₆ N ₂ S ₄ Zn	[6]
Molecular Weight	275.75 g/mol	[6]
CAS Number	12122-67-7	[6][7]
IUPAC Name	zinc;ethane-1,2-diylbis(dithiocarbamate)	[1]
Stability	Unstable to light, moisture, and heat on prolonged storage. Decomposes in the presence of strong alkalis, copper, and mercurial materials.	[1][3]

Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of Zineb, based on internationally recognized OECD guidelines.

Determination of Water Solubility (OECD Guideline 105 - Flask Method)

This method is suitable for substances with a solubility above 10^{-2} g/L.

- **Preparation:** A supersaturated solution of Zineb in water is prepared by adding an excess amount of the substance to a flask containing purified water (e.g., distilled or deionized).
- **Equilibration:** The flask is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time.
- **Phase Separation:** The solution is centrifuged or filtered to separate the undissolved solid from the aqueous phase.
- **Analysis:** The concentration of Zineb in the clear aqueous solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Replication:** The experiment is repeated to ensure the reproducibility of the results.

Determination of Melting Point (OECD Guideline 102 - Capillary Method)

- **Sample Preparation:** A small amount of finely powdered Zineb is introduced into a capillary tube, which is then sealed at one end.
- **Apparatus:** The capillary tube is placed in a heated metal block or a liquid bath of a melting point apparatus.
- **Heating:** The temperature is raised at a slow, controlled rate (e.g., 1 °C/min) near the expected melting point.
- **Observation:** The temperature at which the substance is observed to melt is recorded. Since Zineb decomposes, the temperature at which decomposition begins is noted.

- Reporting: The result is reported as the decomposition temperature.

Determination of Vapor Pressure (OECD Guideline 104 - Static Method)

- Apparatus: A known amount of Zineb is placed in a thermostatically controlled sample vessel connected to a pressure measuring device.
- Degassing: The sample is thoroughly degassed to remove any trapped air or volatile impurities.
- Equilibration: The sample is brought to thermal equilibrium at a specific temperature.
- Measurement: The pressure of the vapor in equilibrium with the substance is measured.
- Temperature Range: Measurements are repeated at different temperatures to establish the vapor pressure curve.

Determination of n-Octanol/Water Partition Coefficient (OECD Guideline 107 - Shake Flask Method)

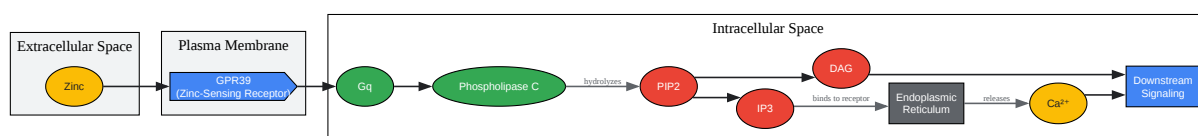
- Preparation: A solution of Zineb is prepared in either n-octanol or water.
- Partitioning: A volume of this solution is placed in a flask with the other immiscible solvent (water or n-octanol, respectively). The flask is shaken to facilitate the partitioning of Zineb between the two phases until equilibrium is reached.
- Phase Separation: The two phases are separated by centrifugation.
- Analysis: The concentration of Zineb in both the n-octanol and water phases is determined by a suitable analytical method.
- Calculation: The partition coefficient (K_{ow}) is calculated as the ratio of the concentration of Zineb in the n-octanol phase to its concentration in the water phase. The result is typically expressed as $\log K_{ow}$.

Determination of Density

- **Method:** A gas pycnometer is a suitable instrument for determining the density of a powdered solid like Zineb.
- **Principle:** The volume of a known mass of the powder is determined by measuring the volume of an inert gas (e.g., helium) displaced by the sample.
- **Procedure:** A weighed sample of Zineb is placed in the sample chamber of the pycnometer. The chamber is then pressurized with the inert gas. The gas is allowed to expand into a reference chamber of known volume, and the resulting pressure drop is measured.
- **Calculation:** The volume of the sample is calculated from the pressure change, and the density is then determined by dividing the mass of the sample by its volume.

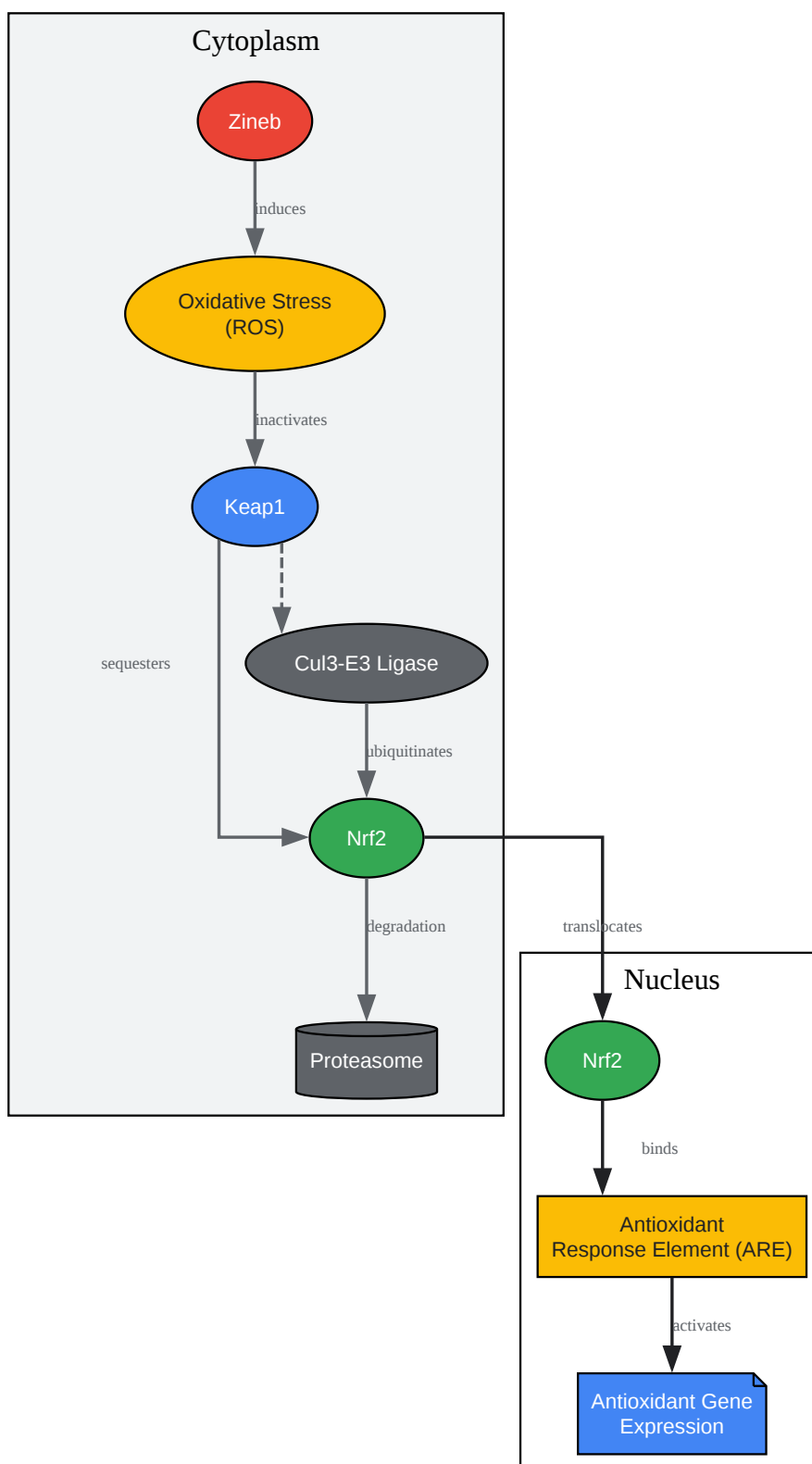
Signaling Pathway Interactions

Zineb's fungicidal activity and potential toxicity are linked to its interaction with various cellular components and signaling pathways. The following diagrams illustrate some of these key interactions.



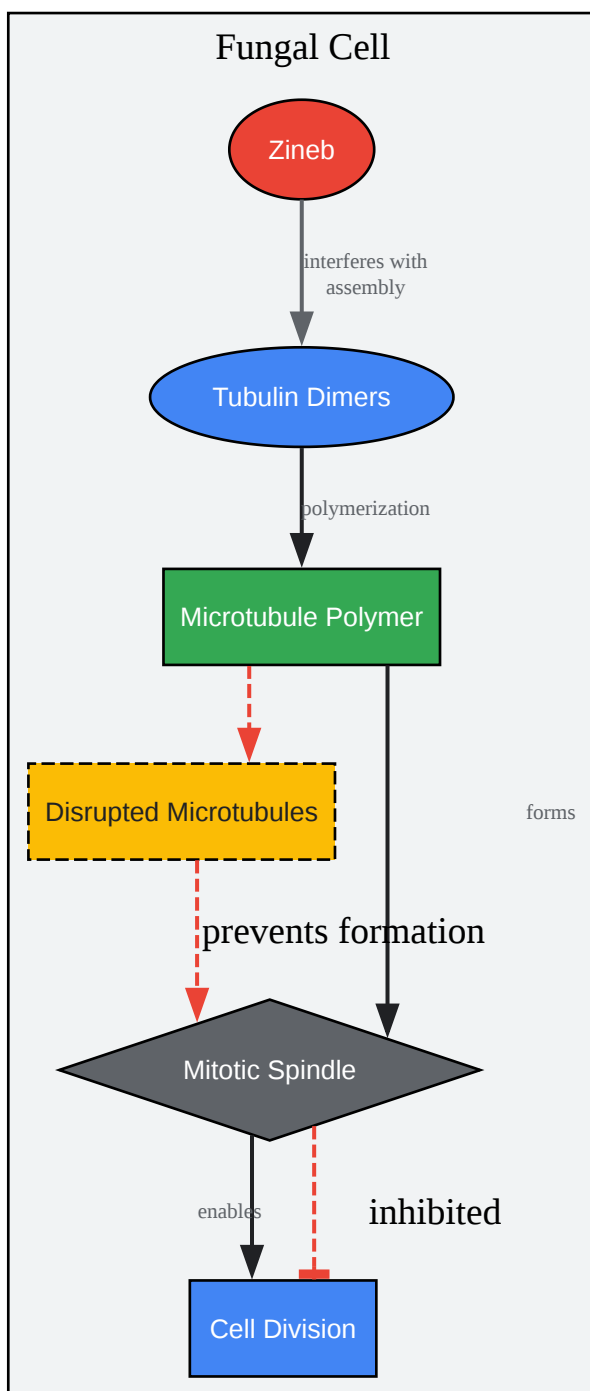
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Caption: Zinc-Sensing Receptor (GPR39) Signaling Pathway.



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Caption: Nrf2-Keap1 Pathway and Oxidative Stress Response.



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Caption: Proposed Mechanism of Zineb-Induced Microtubule Disruption.

Conclusion

This technical guide provides a detailed compilation of the physical and chemical properties of Zineb, standardized experimental protocols for their measurement, and an overview of its known interactions with critical cellular signaling pathways. The provided data and methodologies are essential for researchers and professionals involved in the study of fungicides, drug development, and environmental science, facilitating a deeper understanding of Zineb's behavior and biological impact.

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